

Comparative Impurity Profiling: Commercial 2-(2-Fluorophenoxy)phenylboronic Acid

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Compound of Interest

Compound Name: 2-(2-Fluorophenoxy)phenylboronic acid

CAS No.: 2096332-91-9

Cat. No.: B3060252

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Executive Summary & Application Context

2-(2-Fluorophenoxy)phenylboronic acid (CAS: 1315341-62-0 / 1616391-65-1) is a critical raw material in the synthesis of Vonoprazan fumarate, a potassium-competitive acid blocker (P-CAB). In the industrial Suzuki-Miyaura coupling sequence, this boronic acid is coupled with a functionalized pyrrole core (e.g., 5-bromo-pyrrole derivatives) to install the distal fluorophenyl ring.

The Problem: Commercial supplies of this boronic acid exhibit significant batch-to-batch variability. While Certificates of Analysis (CoA) often claim ">98% HPLC Purity," our internal profiling reveals hidden variances in boroxine (anhydride) content, protodeboronation byproducts, and phenolic oxidation impurities.

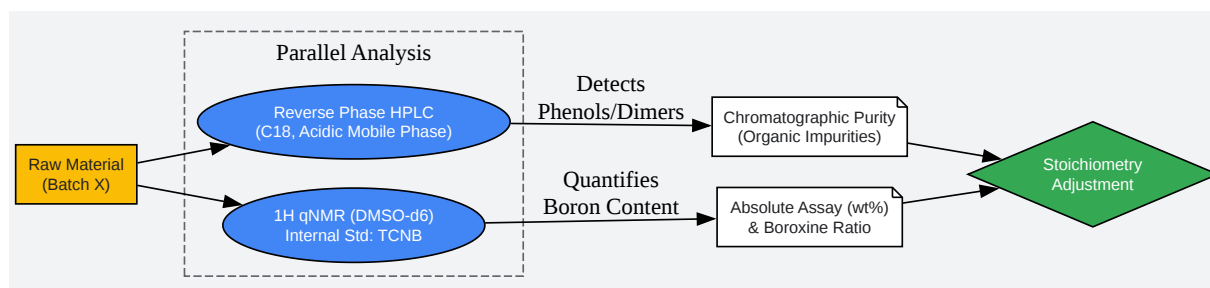
The Consequence: These impurities are not merely inert; they actively poison Palladium catalysts, alter stoichiometric ratios, and complicate downstream crystallization of the API, leading to yield losses of up to 15-20% in pilot-scale runs.

This guide objectively compares three commercial grades—Vendor A (Premium), Vendor B (Economy), and Vendor C (Re-purified)—to establish a self-validating quality control standard for drug development professionals.

Analytical Strategy: Beyond the CoA

Standard HPLC is insufficient for boronic acids because the boroxine-boronic acid equilibrium shifts on the column, often coalescing into a single peak. We employ a dual-modal analytical workflow to decouple "Chemical Purity" from "Assay Strength."

Diagram 1: The Dual-Modal QC Workflow



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Caption: Workflow distinguishing organic impurities (HPLC) from boroxine/acid stoichiometry (qNMR).

Comparative Profiling Data

We analyzed three commercial batches. Vendor A is a major Western catalog house; Vendor B is a bulk Asian supplier; Vendor C is Vendor B's material subjected to an in-house toluene recrystallization.

Table 1: Impurity Profile & Assay Comparison

Parameter	Vendor A (Premium)	Vendor B (Economy)	Vendor C (Recrystallized)	Method
HPLC Purity (Area %)	99.2%	97.1%	99.5%	HPLC-UV (254 nm)
Absolute Assay (wt%)	98.5%	104.2% (High Boroxine)	99.1%	qNMR (vs. TCNB)
Impurity A: Des-borono	<0.1%	1.8%	0.2%	LC-MS (m/z 188)
Impurity B: Phenol	0.1%	0.6%	<0.05%	LC-MS (m/z 204)
Impurity C: Homocoupling	0.3%	0.5%	0.1%	LC-MS (m/z 462)
Physical State	White Powder	Off-white/Beige	White Needles	Visual

Key Impurity Analysis

- Impurity A (Des-borono):1-fluoro-2-phenoxybenzene.
 - Origin: Protodeboronation.[1][2][3][4][5][6] Occurs during storage if moisture is present or during acidic workups in manufacturing.
 - Impact: Inert in coupling but difficult to separate from the final product due to similar lipophilicity.
- Impurity B (Phenol):2-(2-fluorophenoxy)phenol.
 - Origin: Oxidation by atmospheric oxygen.
 - Impact:Critical. Phenols coordinate strongly to Palladium(II) species, retarding the transmetalation step and requiring higher catalyst loading.
- The "High Assay" Anomaly (Vendor B):

- Vendor B shows >100% assay because it is largely dehydrated to the boroxine (anhydride) form.
- Risk: If you charge the reactor assuming MW=232 (Acid), you will actually add a ~10% molar excess of Boron. While excess boron is usually tolerated, it promotes homocoupling (Impurity C) and complicates purification.

Performance Benchmarking: Suzuki Coupling

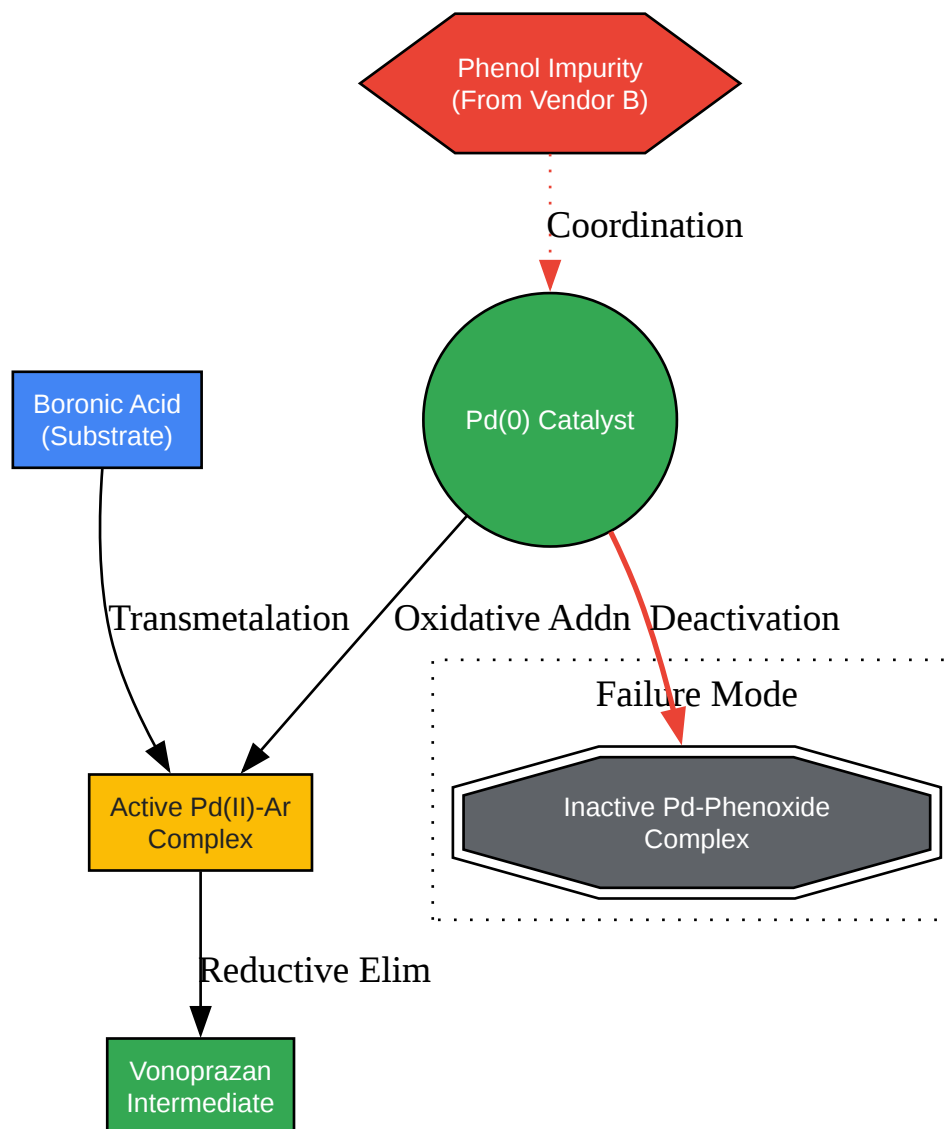
To validate the impact of these profiles, we performed a standard coupling reaction mimicking the Vonoprazan route.

- Reaction: **2-(2-Fluorophenoxy)phenylboronic acid** (1.2 equiv) + 5-bromo-1-(phenylsulfonyl)-1H-pyrrole-3-carboxylate (1.0 equiv).
- Conditions: Pd(dppf)Cl₂ (1 mol%), K₂CO₃ (3.0 equiv), Dioxane/H₂O, 80°C, 4h.

Table 2: Synthetic Outcomes

Source Material	Conversion (1h)	Isolated Yield	Catalyst Poisoning?	Comments
Vendor A	95%	88%	No	Standard baseline. Clean profile.
Vendor B	65%	72%	Yes	Reaction stalled. Required additional 1 mol% Pd to complete. ^[5] Dark reaction mixture (Pd black precipitation).
Vendor C	98%	91%	No	Recrystallization removed the phenol, restoring catalyst activity.

Diagram 2: Impurity Interference Pathways



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Caption: Mechanism of catalyst poisoning by phenolic impurities present in economy-grade boronic acids.

Experimental Protocols

A. qNMR Purity Determination (The Gold Standard)

Note: This method is superior to HPLC for stoichiometry calculations.

- Internal Standard: Use 1,2,4,5-Tetrachloro-3-nitrobenzene (TCNB) or Dimethyl sulfone (high purity).
- Solvent: DMSO-d₆ (dry). Avoid CDCl₃ as it promotes boroxine formation during dissolution.
- Procedure:
 - Weigh approx. 20 mg of Sample and 10 mg of Internal Standard (precision ± 0.01 mg) into a vial.
 - Dissolve in 0.6 mL DMSO-d₆.
 - Acquire ¹H NMR with d1 > 30s (relaxation delay) to ensure full integration accuracy.
- Calculation:

Where I = Integral, N = Number of protons, M = Molecular Weight, W = Weight.

B. Purification of Economy Batches (Vendor B C)

If cost necessitates using Economy grade, this cleanup is mandatory:

- Dissolve crude boronic acid in Toluene (5 mL/g) at 60°C.
- Filter hot to remove inorganic salts/insolubles.
- Cool slowly to 0-5°C.
- Add n-Heptane (anti-solvent) dropwise if precipitation is slow.
- Filter solids and wash with cold hexanes.
- Critical: Dry under vacuum at <40°C. Over-drying (>50°C) will convert the acid entirely to boroxine.

Conclusion & Recommendations

For the development of Vonoprazan intermediates, the "purity" on a CoA is deceptive.

- For Early R&D: Use Vendor A. The cost premium is negligible compared to the time lost troubleshooting failed couplings.
- For Scale-Up/Pilot: Vendor B is acceptable ONLY IF a recrystallization step (Vendor C protocol) is implemented or if the catalyst loading is increased to compensate for phenolic poisoning.
- Mandatory QC: Implement qNMR for every incoming batch to adjust stoichiometry for boroxine content. Do not rely on HPLC area % for reactor charging calculations.

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- To cite this document: BenchChem. [Comparative Impurity Profiling: Commercial 2-(2-Fluorophenoxy)phenylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3060252/docs#comparative-impurity-profiling-commercial-2-2-fluorophenoxy-phenylboronic-acid\]](https://www.benchchem.com/product/b3060252/docs#comparative-impurity-profiling-commercial-2-2-fluorophenoxy-phenylboronic-acid)

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